

# Methyl Tridecanoate: Chemical Properties & Applications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

[Get Quote](#)

Property Category	Specification	Research Applications
<b>Basic Identifiers</b>   CAS Number: 1731-88-0 Molecular Formula: C <sub>14</sub> H <sub>28</sub> O <sub>2</sub> Molecular Weight: 228.37 g/mol [1] [2]   Lipidomics studies & metabolic pathway analysis [1]     <b>Structural Class</b>   Saturated Fatty Acid Methyl Ester (FAME) [2]   Model compound in biodiesel production research [1] [2]     <b>Solubility</b>   DMSO: ≥21 mg/mL Ethanol: ≥15.6 mg/mL (with ultrasonic) Water: Insoluble [2]   Substrate for lipase & esterase activity/kinetic studies [1]     <b>Physical Form</b>   Liquid (typically stored at -20°C) [2]   Organic synthesis precursor (flavors, fragrances, biopolymers) [1]		

## Detailed Experimental Protocol: Lipase Activity Assay with Methyl Tridecanoate

While a direct protocol for **methyl tridecanoate** was not found in the search results, the following methodology adapts general lipase assay principles for this specific substrate.

### Reagent Preparation

- **Substrate Stock Solution (100 mM):** Dissolve 22.8 mg of **methyl tridecanoate** in 1 mL of a suitable organic solvent like DMSO or ethanol [2].
- **Assay Buffer (100 mM Tris-HCl):** Prepare buffer at pH 8.0, containing 0.15 M NaCl. Supplement with 1.5% fatty-acid-free BSA to bind released fatty acids [3].
- **Enzyme Solution:** Prepare the lipase of interest in a suitable storage buffer. Keep on ice until use.

## Assay Procedure

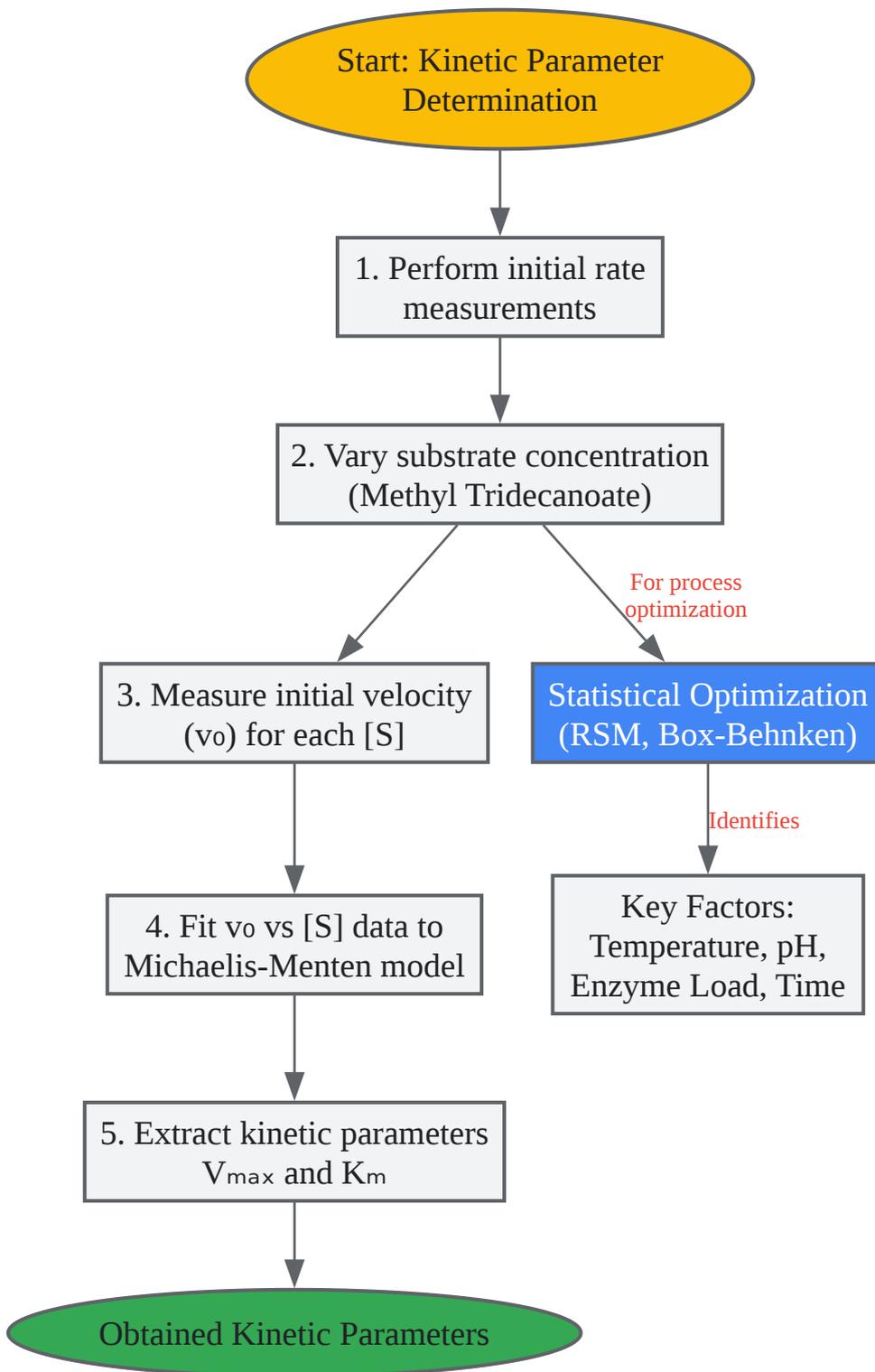
- In a suitable reaction tube, mix 970  $\mu\text{L}$  of assay buffer with 10  $\mu\text{L}$  of the 100 mM **methyl tridecanoate** stock solution. The final substrate concentration is approximately 1 mM.
- Pre-incubate the mixture for 5 minutes at the desired temperature (e.g., 37°C).
- Initiate the reaction by adding 20  $\mu\text{L}$  of the enzyme solution. Mix thoroughly but gently.
- Incubate the reaction mixture for a predetermined time (e.g., 10-60 minutes).
- Terminate the reaction by adding 2 mL of an organic solvent like chloroform:methanol (2:1 v/v) or by heating at 95°C for 5 minutes.

## Detection and Analysis

- **Separation and Quantification:** Analyze the reaction mixture using **Gas Chromatography (GC)** or **GC-Mass Spectrometry (GC-MS)**. These techniques directly separate and quantify the remaining **methyl tridecanoate** and the reaction product (tridecanoic acid).
- **Alternative Continuous Assay:** For a real-time, homogeneous assay, the principle of a fluorogenic substrate can be employed [3]. While **methyl tridecanoate** is not fluorescent, a similar FAME substrate can be synthesized with a fluorescent dye (like BODIPY) at the sn-1 position and a quencher at the sn-2 position. Hydrolysis by lipase releases the fluorescent fatty acid, allowing for continuous monitoring of the reaction. The assay conditions (buffer, salts, temperature) would be similar to those described above.

## Kinetic Parameter Determination and Experimental Optimization

The workflow for determining the kinetic parameters of a lipase using **methyl tridecanoate** involves a structured process of experimentation and data analysis, as outlined below.



[Click to download full resolution via product page](#)

## Quantitative Data Analysis

- **Model Fitting:** The initial velocity ( $v_0$ ) data obtained at different substrate concentrations ( $[S]$ ) are fit to the Michaelis-Menten model ( $v_0 = (V_{max} * [S]) / (K_m + [S])$ ) to determine the maximal velocity ( $V_{max}$ ) and the Michaelis constant ( $K_m$ ) [4].
- **Advanced Modeling:** For more complex reactions like esterification, a simplified ping-pong bi-bi mechanism model can be applied. This involves nonlinear curve fitting to estimate multiple kinetic parameters simultaneously [5].

## Experimental Optimization

- **Statistical Design:** Response Surface Methodology (RSM), such as a Box-Behnken Design, can systematically optimize reaction conditions [4] [6].
- **Critical Factors:** Key parameters to optimize include:
  - **Temperature:** Often optimized between 30°C and 50°C [4] [6].
  - **pH:** Typically explored in the range of 7.0 to 9.0 for many lipases [6].
  - **Enzyme Load:** Expressed in units of activity [4].
  - **Incubation Time:** Determined based on the enzyme's activity [6].

## Research Applications and Context

**Methyl tridecanoate** serves as a model substrate in diverse research areas due to its defined structure and properties.

- **Enzyme Kinetics and Specificity:** It is used to investigate the fundamental activity, selectivity, and kinetic parameters of lipases and esterases from various sources [1].
- **Biocatalyst Screening and Optimization:** Researchers employ it as a standard substrate to screen novel lipase-producing bacterial isolates (e.g., from the *Bacillus* genus) and to optimize their production conditions via submerged fermentation [6].
- **Industrial Process Development:** It acts as a representative medium-chain fatty acid ester in studies aimed at developing enzymatic processes for biodiesel production and the synthesis of oleochemicals [1].

## Troubleshooting and Technical Notes

- **Solubility Constraints:** Due to its hydrophobic nature, ensuring proper solubilization of **methyl tridecanoate** in the aqueous assay buffer is critical. The use of solvents like DMSO and detergents is essential, but their potential inhibitory effects on the enzyme should be tested [3] [2].

- **Defining a Unit of Activity:** One unit of lipase activity can be defined as the amount of enzyme that hydrolyzes 1  $\mu\text{mol}$  of **methyl tridecanoate** per minute under standard assay conditions (e.g., specific pH and temperature).
- **Blank Controls:** Always include appropriate controls, such as a no-enzyme blank, to account for any non-enzymatic hydrolysis of the substrate.
- **Lipase Source Considerations:** Be aware that lipase activity can be influenced by activators (e.g., apoC-II) or inhibitors present in biological samples like plasma. Specific inhibitors or antibodies can be used to determine the activity of a particular lipase in a mixture [3].

## Conclusion

**Methyl tridecanoate** is a valuable saturated fatty acid methyl ester that provides a well-defined model substrate for lipase assays. Its application spans basic enzymology, biocatalyst discovery, and industrial process development. The successful application of this protocol relies on careful attention to substrate solubility, systematic optimization of reaction conditions using statistical designs, and the use of appropriate analytical methods for accurate quantification.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS 1731-88-0 | SCBT - Santa Cruz... Methyl tridecanoate [scbt.com]
2. Methyl tridecanoate [apexbt.com]
3. Determination of lipoprotein lipase activity using a novel ... [pmc.ncbi.nlm.nih.gov]
4. Optimization and Determination of Kinetic Parameters ... [mdpi.com]
5. Kinetic modeling of lipase-catalyzed esterification reaction ... [pubmed.ncbi.nlm.nih.gov]
6. Process parameter optimization for scalable extracellular ... [sciencedirect.com]

To cite this document: Smolecule. [Methyl Tridecanoate: Chemical Properties & Applications].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599513#methyl-tridecanoate-substrate-for-lipase-assays>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)